

molecular structure of 4-(Trifluoromethyl)thiophenol

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)thiophenol

Cat. No.: B1295252

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An In-Depth Technical Guide to **4-(Trifluoromethyl)thiophenol**: Structure, Synthesis, and Applications in Modern Chemistry

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-(Trifluoromethyl)thiophenol** (CAS No. 825-83-2), a critical fluorinated building block in contemporary organic synthesis. We will delve into its unique molecular architecture, exploring the profound influence of the trifluoromethyl group on the compound's physicochemical properties and reactivity. This guide will detail established synthetic methodologies, present key spectroscopic and physical data, and elucidate its pivotal role as an intermediate in the development of novel pharmaceuticals and agrochemicals. The content herein is curated to provide researchers and drug development professionals with the foundational knowledge and practical insights required to effectively utilize this versatile reagent in their work.

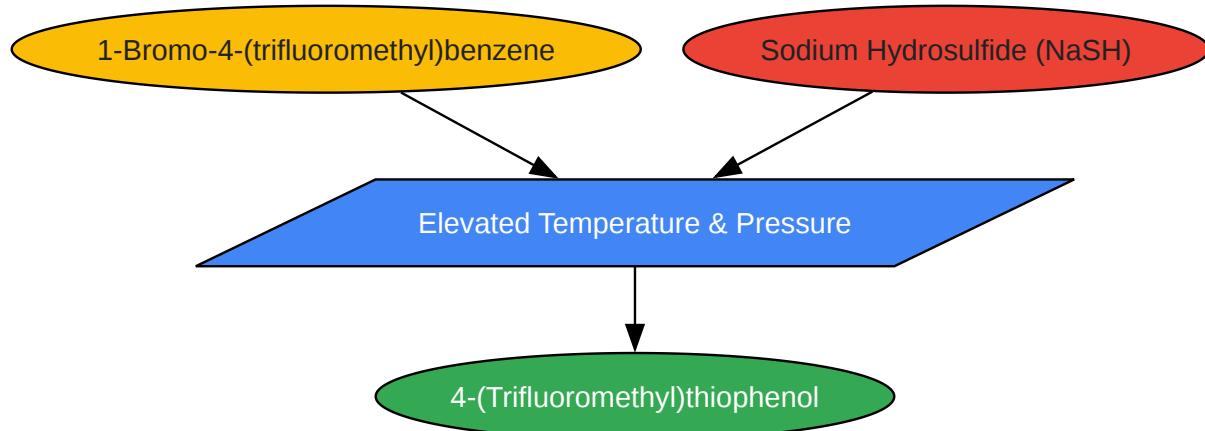
Introduction: The Significance of Fluorine in Chemical Design

The strategic incorporation of fluorine atoms or fluorine-containing moieties into organic molecules has become a cornerstone of modern chemical innovation.^[1] Among these, the trifluoromethyl (-CF₃) group is particularly noteworthy for its ability to impart unique and often

highly desirable physicochemical and biological properties.^[2] **4-(Trifluoromethyl)thiophenol**, a halogenated aromatic organosulfur compound, stands as a testament to the power of this strategy.^[3] Its molecular architecture, which combines a reactive thiol functionality with a potent electron-withdrawing trifluoromethyl group, makes it an invaluable intermediate for introducing the trifluoromethyl moiety into a wide array of target molecules.^{[1][3]} This guide will explore the fundamental chemistry of this compound and its applications in cutting-edge research.

Molecular Structure and Physicochemical Properties

The molecular structure of **4-(Trifluoromethyl)thiophenol** is central to its reactivity and utility. The molecule consists of a benzene ring substituted with a thiol (-SH) group and a trifluoromethyl (-CF₃) group at the para position.



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